

Technical Guide: Physicochemical Properties of Methyl 3-amino-6-iodopyrazine-2-carboxylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 3-amino-6-iodopyrazine-2-carboxylate

Cat. No.: B075469

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the known physicochemical properties of **Methyl 3-amino-6-iodopyrazine-2-carboxylate**, a compound of interest in chemical and pharmaceutical research. This document outlines its melting point and solubility, provides standardized experimental protocols for determining these properties, and includes a workflow for the general physicochemical characterization of a chemical compound.

Core Physicochemical Data

The quantitative data for **Methyl 3-amino-6-iodopyrazine-2-carboxylate** (CAS No: 1458-16-8) are summarized below. These values are crucial for handling, formulation, and quality control.

Property	Value	Conditions	Source
Melting Point	200-202 °C	Not Specified	[1]
Solubility	23 g/L (Sparingly soluble)	In water at 25 °C (Calculated)	[1]

Detailed Experimental Protocols

The following sections describe standardized methodologies for the experimental determination of melting point and solubility, based on established pharmacopeial and international

guidelines.

Melting Point Determination (Capillary Method)

This protocol is based on the principles outlined in the U.S. Pharmacopeia (USP) <741> and general organic chemistry practices.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Objective: To determine the temperature range over which the solid-to-liquid phase transition occurs for a crystalline solid.

Apparatus:

- Melting point apparatus with a heating block or oil bath.
- Calibrated thermometer or digital temperature probe.
- Glass capillary tubes (typically 0.8-1.2 mm internal diameter).[\[1\]](#)
- Mortar and pestle.
- Sample packing wire or rod.

Procedure:

- **Sample Preparation:** The sample must be completely dry and in the form of a fine powder to ensure uniform heat transfer.[\[5\]](#) If necessary, gently grind the crystalline sample using a mortar and pestle.
- **Capillary Loading:** Press the open end of a capillary tube into the powdered sample. Invert the tube and tap it gently on a hard surface to pack the sample into the bottom, sealed end of the tube. A packed column height of 2.5-3.5 mm is recommended.[\[1\]](#)
- **Measurement:**
 - Place the loaded capillary tube into the heating block of the melting point apparatus.
 - Set the initial heating rate to be rapid to approach the expected melting point quickly.

- When the temperature is approximately 5-10 °C below the anticipated melting point, reduce the heating rate to about 1-2 °C per minute.[\[1\]](#) A slower ramp rate is critical for accurate determination.
- Data Recording:
 - Onset of Melting (T1): Record the temperature at which the first drop of liquid is observed.
 - Completion of Melting (T2): Record the temperature at which the last solid particle melts, resulting in a clear liquid.
 - The melting range is reported as T1 - T2. For pure substances, this range is typically narrow.

Aqueous Solubility Determination (Flask Method)

This protocol is based on the OECD Guideline for the Testing of Chemicals, Test No. 105, suitable for substances with solubility above 10^{-2} g/L.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Objective: To determine the saturation concentration of a substance in water at a specific temperature.

Apparatus:

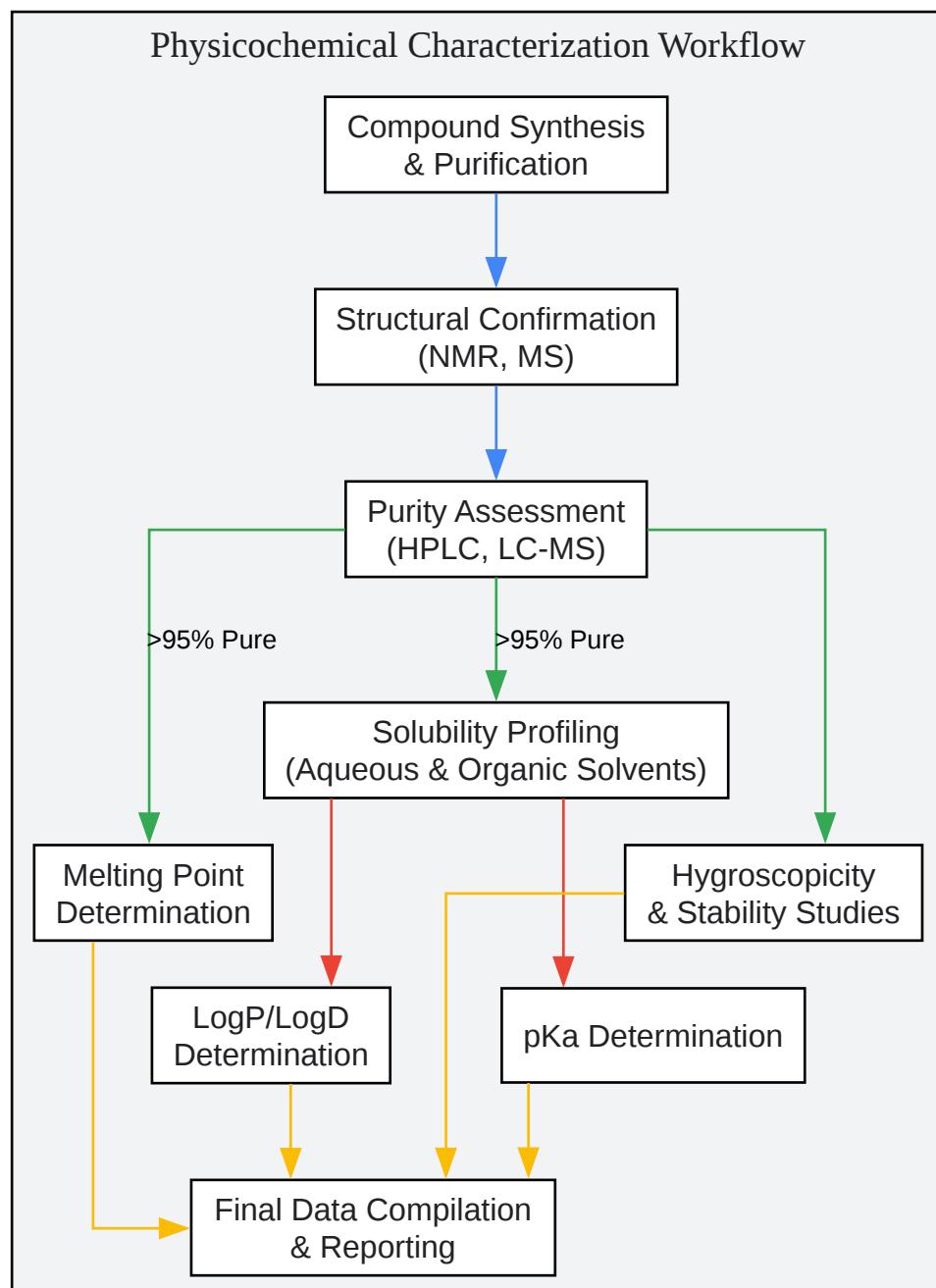
- Constant temperature water bath or shaker.
- Glass flasks with stoppers.
- Analytical balance.
- Centrifuge or filtration apparatus (e.g., syringe filters with appropriate membrane).
- A suitable analytical method for concentration measurement (e.g., HPLC, UV-Vis Spectroscopy).

Procedure:

- Preliminary Test: A preliminary test is often conducted to estimate the approximate solubility and the time required to reach equilibrium.[7][8]
- Equilibration:
 - Add an excess amount of the solid substance to a flask containing a known volume of distilled or deionized water.
 - Place the flask in a constant temperature bath (e.g., 25 °C) and agitate (stir or shake) for a sufficient period to allow equilibrium to be reached (typically 24-48 hours).
- Phase Separation:
 - After equilibration, allow the mixture to stand at the same constant temperature to let undissolved solids settle.
 - Separate the saturated aqueous solution from the excess solid. This is typically achieved by centrifugation or filtration. Care must be taken to avoid temperature changes during this step.
- Analysis:
 - Accurately dilute a known volume of the clear, saturated solution.
 - Determine the concentration of the solute in the solution using a pre-validated analytical method (e.g., HPLC).
- Calculation: The solubility is calculated from the measured concentration and the dilution factor, and is typically expressed in g/L or mol/L.

Visualization of Experimental Workflow

The following diagram illustrates a logical workflow for the physicochemical characterization of a new chemical entity, such as **Methyl 3-amino-6-iodopyrazine-2-carboxylate**.

[Click to download full resolution via product page](#)

Caption: Workflow for Physicochemical Characterization.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. thinksrs.com [thinksrs.com]
- 2. scribd.com [scribd.com]
- 3. thinksrs.com [thinksrs.com]
- 4. uspbpep.com [uspbpep.com]
- 5. uomus.edu.iq [uomus.edu.iq]
- 6. filab.fr [filab.fr]
- 7. Water Solubility | Scymaris [scymaris.com]
- 8. OECD Guidelines for the Testing of Chemicals, Section 1 Test No. 105: Water ... - OECD - Google 圖書 [books.google.com.hk]
- 9. laboratuar.com [laboratuar.com]
- 10. oecd.org [oecd.org]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of Methyl 3-amino-6-iodopyrazine-2-carboxylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b075469#methyl-3-amino-6-iodopyrazine-2-carboxylate-melting-point-and-solubility]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com